

Berbamine Dihydrochloride: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Berbamine dihydrochloride*

CAS No.: *6078-17-7*

Cat. No.: *B190661*

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals working with **berbamine dihydrochloride**. It delves into the core chemical properties, biological activities, and practical considerations for the application of this potent bisbenzylisoquinoline alkaloid in a laboratory setting.

Introduction: The Therapeutic Potential of Berbamine

Berbamine, a natural compound extracted from plants of the Berberis genus, has garnered significant scientific interest due to its diverse and potent biological activities.^{[1][2]} Its dihydrochloride salt is the form commonly utilized in research to enhance solubility and stability. This guide will focus specifically on the chemical and structural characteristics of **berbamine dihydrochloride**, providing a foundation for its application in preclinical research and drug discovery.

Chemical Identity and Physicochemical Properties

A precise understanding of a compound's chemical structure and properties is fundamental to its effective application in research. **Berbamine dihydrochloride** is a complex molecule with a defined atomic arrangement that dictates its biological function.

Chemical Structure

Berbamine dihydrochloride is characterized by a rigid bisbenzylisoquinoline alkaloid core. The structure consists of two isoquinoline units linked by two ether bridges. The dihydrochloride salt is formed by the protonation of the two tertiary amine groups within the molecule.

Figure 1. Chemical Structure of **Berbamine Dihydrochloride**.

Molecular Formula and Molecular Weight

The chemical identity of **berbamine dihydrochloride** is precisely defined by its molecular formula and molecular weight.

- Molecular Formula: $C_{37}H_{40}N_2O_6 \cdot 2HCl$ [3][4][5]
- Molecular Weight: 681.65 g/mol [3][4][5][6][7]

Physicochemical Data Summary

The following table summarizes key physicochemical properties of **berbamine dihydrochloride**, which are critical for its handling, storage, and use in experimental settings.

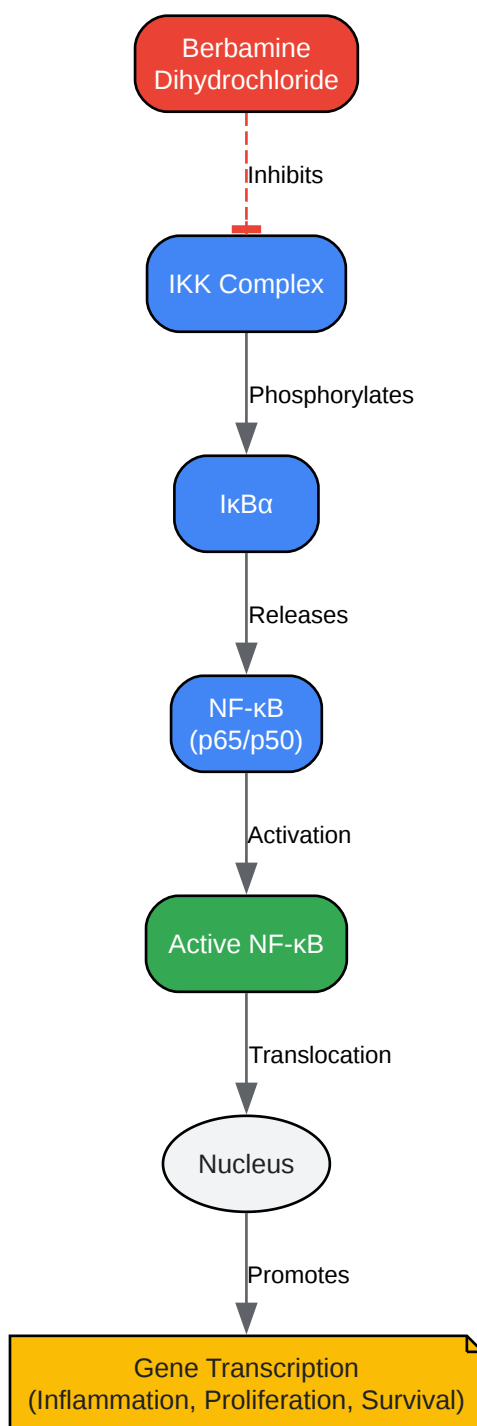
Property	Value	References
CAS Number	6078-17-7	[3][4][5][6]
Appearance	White to off-white solid	[3][8]
Melting Point	250-253 °C	[3][4][8]
Solubility	Soluble in DMSO (≥ 50 mg/mL), Methanol, and Ethanol.[3][6] Slightly soluble in water.[2][8]	[2][3][6][8]
Storage	Store at 2-8°C under an inert atmosphere (e.g., Argon or Nitrogen).[6][8]	[6][8]

Biological Activity and Mechanism of Action

Berbamine dihydrochloride exerts a wide range of biological effects, primarily through the modulation of key cellular signaling pathways. Its anticancer and anti-inflammatory properties are of particular interest to the research community.

Inhibition of NF- κ B Signaling

A primary mechanism of action for berbamine is the inhibition of the nuclear factor-kappa B (NF- κ B) signaling pathway.[6] NF- κ B is a critical transcription factor involved in inflammation, immunity, cell proliferation, and survival. By inhibiting NF- κ B activation, berbamine can suppress the expression of downstream target genes that promote tumorigenesis and inflammation.[6]



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Figure 2. Simplified schematic of Berbamine's inhibitory effect on the NF-κB signaling pathway.

Anticancer Properties

Berberamine has demonstrated potent antitumor activity in various cancer cell lines and animal models.^{[1][6]} Its anticancer effects are attributed to several mechanisms, including:

- Induction of Apoptosis: Berberamine can induce programmed cell death in cancer cells.^{[2][6]}
- Inhibition of Cell Proliferation: It has been shown to inhibit the growth of various cancer cells in a dose- and time-dependent manner.^{[1][6]}
- Anti-angiogenic Effects: Berberamine may inhibit the formation of new blood vessels that supply tumors with nutrients.

Other Biological Activities

Beyond its anticancer and anti-inflammatory roles, berberamine has been investigated for a range of other therapeutic applications, including:

- Immunomodulatory effects^{[1][3]}
- Anti-tuberculosis activity^[3]
- Cardioprotective effects^[3]
- Calmodulin (CaM) antagonism^[9]

Experimental Protocols and Considerations

The successful application of **berberamine dihydrochloride** in research necessitates careful adherence to established protocols and a thorough understanding of its handling characteristics.

Preparation of Stock Solutions

Due to its solubility profile, DMSO is the recommended solvent for preparing high-concentration stock solutions of **berberamine dihydrochloride**.

Protocol for 10 mM Stock Solution in DMSO:

- Calculate the required mass: For 1 mL of a 10 mM stock solution, the required mass is 0.68165 mg.

- Weigh the compound: Accurately weigh the calculated amount of **berbamine dihydrochloride** in a sterile microcentrifuge tube.
- Add solvent: Add the appropriate volume of high-purity DMSO to the tube.
- Dissolve: Vortex or sonicate the solution gently until the compound is completely dissolved.
- Storage: Store the stock solution in small aliquots at -20°C or -80°C to minimize freeze-thaw cycles.

In Vitro Cell-Based Assays

Berbamine dihydrochloride is frequently used in cell culture experiments to assess its biological effects.

General Protocol for Cell Viability Assay (e.g., MTT Assay):

- Cell Seeding: Plate cells in a 96-well plate at a predetermined density and allow them to adhere overnight.
- Treatment: Prepare serial dilutions of **berbamine dihydrochloride** from the stock solution in the appropriate cell culture medium. Replace the existing medium with the treatment medium.
- Incubation: Incubate the cells for the desired time period (e.g., 24, 48, 72 hours).
- Assay: Perform the MTT assay according to the manufacturer's instructions.
- Data Analysis: Measure the absorbance and calculate the cell viability as a percentage of the untreated control. Determine the IC₅₀ value.

In Vivo Animal Studies

For in vivo studies, the formulation and route of administration of **berbamine dihydrochloride** are critical considerations.

Example Formulation for Oral Gavage:

A common vehicle for oral administration in rodents is a solution of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% saline.[10] The final concentration of **berbamine dihydrochloride** should be carefully calculated based on the desired dosage and the animal's body weight.

Workflow for In Vivo Efficacy Study:



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Figure 3. A generalized workflow for an in vivo anticancer efficacy study using **berbamine dihydrochloride**.

Conclusion

Berbamine dihydrochloride is a valuable research tool with a well-defined chemical structure and a broad spectrum of biological activities. Its ability to modulate critical signaling pathways, particularly NF- κ B, makes it a compound of significant interest for the development of novel therapeutics in oncology, immunology, and other disease areas. This guide provides the foundational knowledge required for its effective and safe use in a research setting.

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